

Personal protective equipment for handling 1-Bromo-6-chlorohexane

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Compound of Interest

Compound Name: 1-Bromo-6-chlorohexane

Cat. No.: B1265839

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Essential Safety and Handling Guide for 1-Bromo-6-chlorohexane

This guide provides immediate, essential safety and logistical information for the proper handling and disposal of **1-Bromo-6-chlorohexane**. Adherence to these procedures is critical for ensuring a safe laboratory environment for researchers, scientists, and drug development professionals.

Hazard Identification and Personal Protective Equipment (PPE)

1-Bromo-6-chlorohexane is classified as a substance that causes skin irritation, serious eye irritation, and may cause respiratory irritation.^{[1][2][3]} Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory to prevent exposure.

Engineering Controls:

- Work in a well-ventilated area.^[1]
- Use local exhaust ventilation to minimize airborne concentrations.^[1]
- Facilities must be equipped with an eyewash station and a safety shower.^{[1][2]}

Recommended Personal Protective Equipment:

Body Part	Equipment	Standard/Specification
Eyes/Face	Chemical splash-resistant safety glasses or goggles with side protection. A face shield may be necessary for larger quantities or splash risks.	OSHA 29 CFR 1910.133 or EU EN166[1]
Skin	Protective gloves (e.g., nitrile rubber). Protective clothing to prevent skin contact.	Inspect gloves before use.[2] [4]
Respiratory	A vapor respirator or a NIOSH-approved respirator is recommended if ventilation is inadequate or for spill response.	Follow local and national regulations.[2]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **1-Bromo-6-chlorohexane** is provided below for easy reference.

Property	Value
CAS Number	6294-17-3[1][2][3][5]
Molecular Formula	C ₆ H ₁₂ BrCl[2][3][5]
Molecular Weight	199.52 g/mol [2]
Appearance	Colorless to light yellow clear liquid[4]
Boiling Point	109-110 °C at 2-3 hPa[4]
Flash Point	101 °C (213.8 °F) - closed cup[4]
Density	1.337 g/cm ³ at 25 °C[4]
Refractive Index	n ₂₀ /D 1.481 (lit.)

Handling and Storage Protocol

Safe Handling Procedures:

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Read the Safety Data Sheet (SDS) thoroughly.
- Dispensing: Avoid breathing vapors, mist, or gas.[1][4] Handle in a chemical fume hood.
- Contact Avoidance: Prevent contact with skin, eyes, and clothing.[1]
- Hygiene: Wash hands thoroughly after handling the product, before breaks, and at the end of the workday.[1] Do not eat, drink, or smoke in the work area.
- Clothing: Remove any contaminated clothing immediately and wash it before reuse.[1]

Storage Conditions:

- Store in a cool, dry, and well-ventilated area.[1][4]
- Keep the container tightly closed when not in use.[1][4]
- Store locked up and away from incompatible materials such as oxidizing agents.[1][2]

First Aid Measures

Immediate action is required in case of exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration and seek immediate medical attention.[1]
Skin Contact	Immediately remove contaminated clothing. Flush the affected skin with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice.[1][2]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek immediate medical attention.[1][2]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison center or doctor if you feel unwell.[1]

Spill and Disposal Plan

Spill Response Protocol:

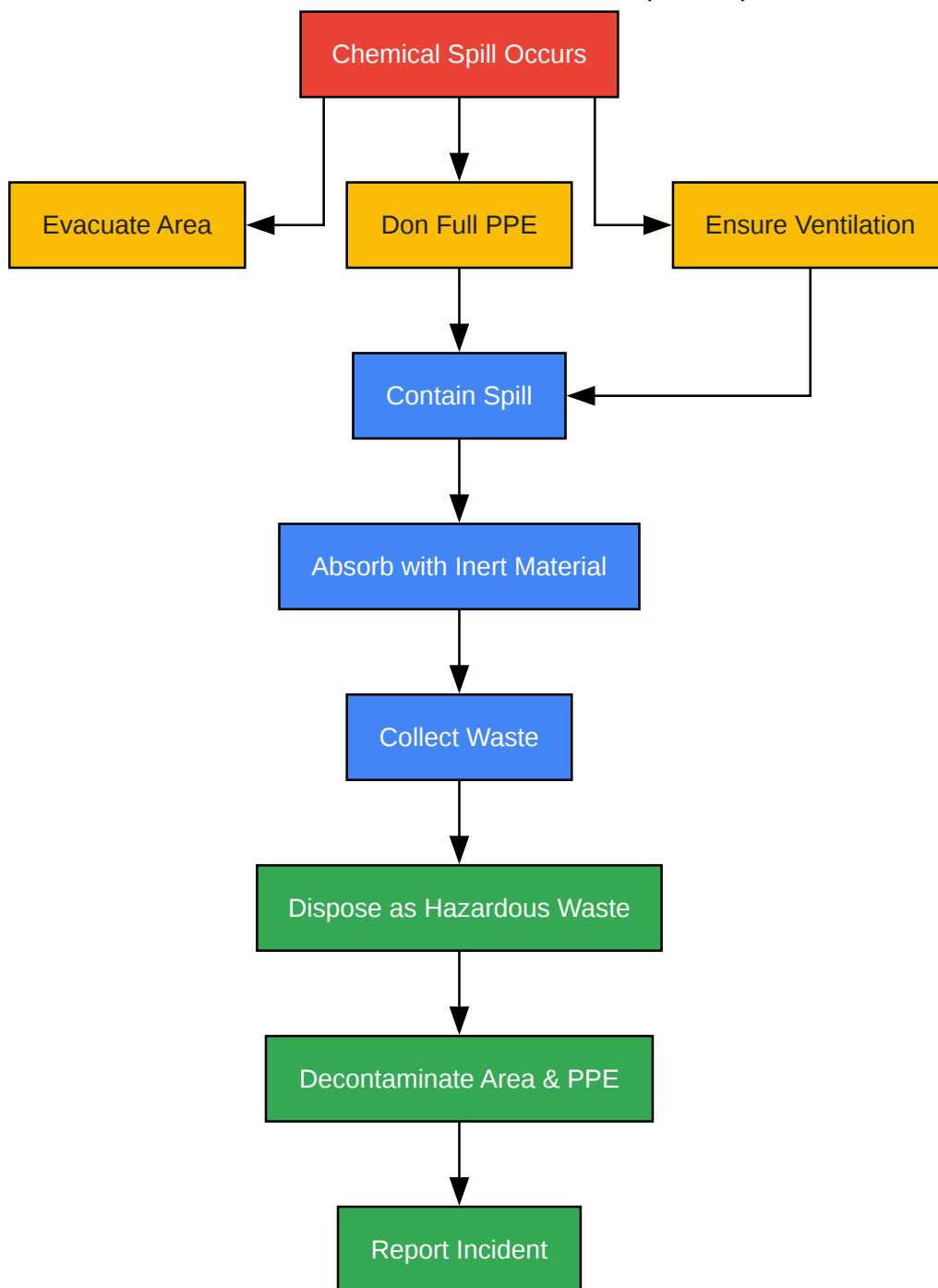
- Evacuate: Evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Containment: Prevent further leakage or spillage if it is safe to do so.[1]
- Absorption: Absorb the spill with an inert, non-combustible material such as dry sand, earth, or vermiculite.[2]

- Collection: Collect the absorbed material and place it into a suitable, labeled container for disposal.[\[1\]](#)
- Decontamination: Clean the spill area thoroughly.

Waste Disposal:

- Disposal of **1-Bromo-6-chlorohexane** and its containers must be in accordance with all applicable federal, state, and local regulations.[\[1\]](#)
- It is the responsibility of the waste generator to determine the proper waste classification and disposal methods.[\[1\]](#)
- Do not allow the product to enter drains, waterways, or soil.[\[1\]](#)
- Consider dissolving the material in a combustible solvent and burning it in a chemical incinerator equipped with an afterburner and scrubber.[\[2\]](#)
- Dispose of the container as unused product; do not reuse empty containers.[\[1\]](#)

Workflow for 1-Bromo-6-chlorohexane Spill Response

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References

- 1. aksci.com [aksci.com]
- 2. spectrumchemical.com [spectrumchemical.com]
- 3. 1-Bromo-6-chlorohexane | C₆H₁₂BrCl | CID 80516 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 1-Bromo-6-chlorohexane - Safety Data Sheet [chemicalbook.com]
- 5. 1-Bromo-6-chlorohexane | 6294-17-3 | FB00913 | Biosynth [biosynth.com]
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